

Bryonamide B: An Obscure Benzamide Derivative with Limited Publicly Available Data

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Compound of Interest

Compound Name: *Bryonamide B*

Cat. No.: *B3029228*

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CAS Number: 5942-25-6 Molecular Formula: $C_{10}H_{13}NO_4$

Bryonamide B, systematically known as 4-hydroxy-N-(2-hydroxyethyl)-3-methoxybenzamide, is a chemical compound with limited available information in peer-reviewed scientific literature. While its chemical structure and basic identifiers are established, a comprehensive understanding of its biological activities, synthesis, and mechanism of action remains elusive based on currently accessible data.

Physicochemical Data

A summary of the basic chemical properties of **Bryonamide B** is provided below.

Property	Value	Reference
CAS Number	5942-25-6	[1]
Molecular Formula	$C_{10}H_{13}NO_4$	[1]
Molecular Weight	211.21 g/mol	[1]
Systematic Name	4-hydroxy-N-(2-hydroxyethyl)-3-methoxybenzamide	[1]

Synthesis and Biological Activity

Despite targeted searches, no specific peer-reviewed studies detailing the synthesis or comprehensive biological evaluation of **Bryonamide B** could be identified. Chemical suppliers list the compound, indicating that it is available for research purposes, but do not provide data on its biological properties.

Some sources anecdotally associate **Bryonamide B** with the plant *Bryonia aspera*. However, extensive reviews of the chemical constituents of the *Bryonia* genus focus on cucurbitacins and other classes of compounds, with no explicit mention of **Bryonamide B**.^{[2][3][4][5][6]} Research on *Bryonia aspera* has highlighted the cytotoxic and apoptogenic activities of its extracts, primarily attributed to other constituent compounds.^{[3][5]}

Searches for the systematic name, 4-hydroxy-N-(2-hydroxyethyl)-3-methoxybenzamide, and related benzamide structures have yielded information on the biological activities of similar compounds, which are often investigated for antimicrobial and anticancer properties.^{[7][8]} However, these studies do not specifically include or provide data for **Bryonamide B**.

Mechanism of Action

Due to the lack of dedicated biological studies, the mechanism of action for **Bryonamide B** has not been elucidated. There are no available data to construct a signaling pathway or experimental workflow diagram as requested.

Conclusion

The information publicly available on **Bryonamide B** is sparse and limited to its basic chemical identity. There is a significant gap in the scientific literature regarding its synthesis, biological activity, and mechanism of action. Therefore, it is not possible to provide an in-depth technical guide with quantitative data, detailed experimental protocols, or visualizations of its biological pathways at this time. Further research would be required to characterize this compound and determine its potential utility for researchers, scientists, and drug development professionals.

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